

Benfluralin: A Technical Guide to its History, Development, and Herbicidal Action

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Compound of Interest

Compound Name: Benfluralin

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An In-depth Technical Guide for Researchers and Scientists

Introduction

Benfluralin, known chemically as N-butyl-N-ethyl-2,6-dinitro-4-(trifluoromethyl)aniline, is a selective, pre-emergent herbicide belonging to the dinitroaniline class.^{[1][2]} It is utilized for the control of annual grasses and some broadleaf weeds in a variety of agricultural and horticultural settings, including turf, ornamentals, and certain vegetable and fruit crops.^{[2][3]} Its mechanism of action relies on the disruption of cell division in germinating weed seeds, thereby preventing their establishment.^{[1][2]} This technical guide provides a comprehensive overview of the history, development, chemical properties, mechanism of action, synthesis, and toxicological profile of **Benfluralin**.

History and Development

Benfluralin was developed in 1963 as a derivative of trifluralin, another prominent dinitroaniline herbicide.^[1] It was first registered for use in the United States in 1970.^[4] The development of **Benfluralin** was part of a broader effort in the mid-20th century to discover and synthesize novel organic compounds with selective herbicidal activity. The dinitroaniline class of herbicides, to which **Benfluralin** belongs, emerged as a significant group of pre-emergent herbicides that effectively control weeds by inhibiting root and shoot development.^{[1][5]} Over the decades, **Benfluralin** has been used in various formulations and has been the subject of numerous toxicological and environmental fate studies to ensure its safe and effective use in agriculture. Its approval for use in the European Union expired in 2023.^[1]

Chemical and Physical Properties

Benfluralin is an orange crystalline solid with the chemical formula $C_{13}H_{16}F_3N_3O_4$.^{[1][3]} It has a low solubility in water and is relatively volatile.^[6] The key chemical and physical properties of **Benfluralin** are summarized in the table below.

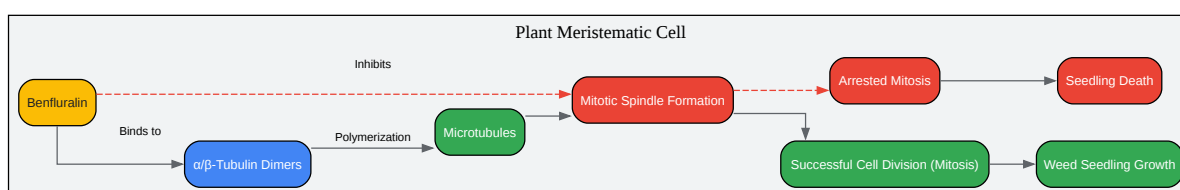
Property	Value	References
IUPAC Name	N-butyl-N-ethyl-2,6-dinitro-4-(trifluoromethyl)aniline	^{[1][7]}
CAS Number	1861-40-1	^[1]
Molecular Formula	$C_{13}H_{16}F_3N_3O_4$	^{[1][3]}
Molar Mass	335.283 g·mol ⁻¹	^[1]
Appearance	Orange crystalline solid	^{[1][3]}
Melting Point	65.0 to 65.5 °C	^[1]
Boiling Point	121 to 122 °C at 0.6 mbar	^[1]
Water Solubility	1 mg/L	^[1]
Vapor Pressure	3.7 mPa	^[1]
LogP (Octanol-water partition coefficient)	5.3	^[7]
Soil Adsorption Coefficient (K _{oc})	9,840 - 11,660 mL/g	^[7]

Mechanism and Mode of Action

Benfluralin is classified as a Group K1 herbicide (HRAC/WSSA Group 3), which acts by inhibiting microtubule assembly.^{[1][3]} Its pre-emergent activity targets germinating weed seeds before they can emerge from the soil.^{[1][2]}

The primary mode of action of **Benfluralin** is the disruption of mitosis (cell division) in the meristematic tissues of roots and shoots.^{[1][5]} It binds to tubulin, the protein subunit that polymerizes to form microtubules.^{[4][8]} Microtubules are essential components of the mitotic

spindle, which is responsible for the segregation of chromosomes during cell division. By binding to tubulin, **Benfluralin** prevents the formation of functional microtubules, leading to a failure of chromosome separation and cytokinesis.[8] This results in the formation of abnormal, multinucleated cells and ultimately leads to the death of the developing seedling.[8] The disruption of microtubules also affects cell wall formation, leading to isodiametric cell expansion and the characteristic swelling of root tips observed in affected plants.[8]

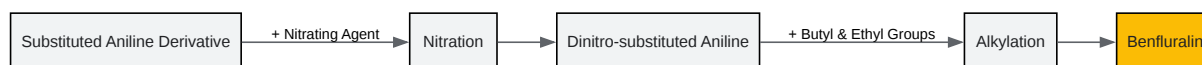


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Caption: Mechanism of action of **Benfluralin** in inhibiting weed growth.

Synthesis and Manufacturing

The synthesis of **Benfluralin** is a multi-step chemical process that begins with a substituted aniline derivative.[6] The key steps in the manufacturing process involve the nitration of the aromatic ring to introduce two nitro groups, followed by the alkylation of the amine group with butyl and ethyl groups.[6] A trifluoromethyl group is also introduced to the aromatic ring to enhance the herbicidal activity of the molecule.[6]



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Caption: Simplified workflow for the synthesis of **Benfluralin**.

Experimental Protocols

Determination of Benfluralin Residues in Soil by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the extraction and quantification of **Benfluralin** residues in soil samples.

- Sample Preparation:
 - Collect representative soil samples from the field.
 - Air-dry the soil samples and sieve through a 2 mm mesh to remove large debris.
 - Homogenize the sieved soil.
- Extraction:
 - Weigh 50 g of the homogenized soil into a 250 mL Erlenmeyer flask.
 - Add 100 mL of a suitable organic solvent (e.g., methanol or acetonitrile).
 - Shake the flask on a mechanical shaker for 1-2 hours.
 - Allow the soil to settle and decant the supernatant.
 - Filter the supernatant through a Whatman No. 1 filter paper.
 - Repeat the extraction process with a fresh portion of the solvent.
 - Combine the extracts and concentrate using a rotary evaporator.
- Cleanup:
 - Perform a solid-phase extraction (SPE) cleanup using a Florisil or C18 cartridge to remove interfering co-extractives.
 - Condition the SPE cartridge with the appropriate solvent.

- Load the concentrated extract onto the cartridge.
- Wash the cartridge with a non-polar solvent to remove interferences.
- Elute the **Benfluralin** from the cartridge with a more polar solvent.
- Concentrate the eluate to a final volume of 1-2 mL.
- GC-MS Analysis:
 - Inject an aliquot of the final extract into a gas chromatograph coupled with a mass spectrometer (GC-MS).
 - Use a suitable capillary column (e.g., DB-5ms).
 - Set the appropriate temperature program for the GC oven to achieve good separation.
 - Operate the mass spectrometer in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity, monitoring for characteristic ions of **Benfluralin**.
 - Quantify the concentration of **Benfluralin** by comparing the peak area to a calibration curve prepared from certified reference standards.[9]

In Vitro Microtubule Polymerization Assay

This assay is used to determine the effect of **Benfluralin** on the polymerization of tubulin into microtubules.

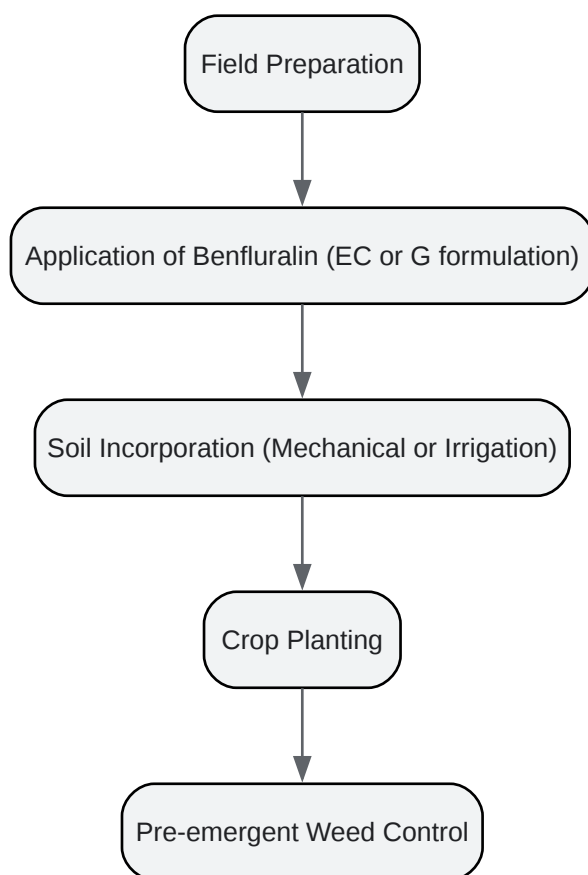
- Reagents and Materials:
 - Purified tubulin protein (e.g., from bovine brain).
 - Polymerization buffer (e.g., PEM buffer containing GTP).
 - **Benfluralin** stock solution in a suitable solvent (e.g., DMSO).
 - A spectrophotometer or plate reader capable of measuring absorbance at 340 nm.
- Procedure:

- Prepare a reaction mixture containing the polymerization buffer and purified tubulin in a cuvette or microplate well.
- Add different concentrations of **Benfluralin** (or the solvent control) to the reaction mixtures.
- Incubate the mixture at 37°C to initiate tubulin polymerization.
- Monitor the increase in absorbance at 340 nm over time. The increase in absorbance is proportional to the extent of microtubule polymerization.
- Plot the absorbance values against time to generate polymerization curves.
- Compare the polymerization curves of the **Benfluralin**-treated samples to the control to determine the inhibitory effect of **Benfluralin** on tubulin polymerization.[\[10\]](#)[\[11\]](#)

Formulation and Application

Benfluralin is available in various formulations, including emulsifiable concentrates (EC) and granular (G) forms.[\[1\]](#)[\[3\]](#) As a pre-emergent herbicide, it must be applied to the soil before weed seeds germinate.[\[1\]](#)[\[2\]](#) To be effective and to prevent degradation by sunlight, **Benfluralin** must be incorporated into the top 2-3 inches of soil within a few hours of application.[\[1\]](#)[\[2\]](#) This can be achieved through mechanical means, such as with a tiller or disc, or through irrigation.[\[2\]](#)[\[3\]](#)

Application rates vary depending on the crop, soil type, and target weed species, but a typical rate is around 1.35 kg of active ingredient per hectare.[\[1\]](#)



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Caption: General workflow for the application of **Benfluralin**.

Efficacy and Crop Spectrum

Benfluralin is effective against a range of annual grasses and some small-seeded broadleaf weeds.^{[1][3]}

Weeds Controlled (non-exhaustive list):^[1]

- Grasses: Annual bluegrass (*Poa annua*), barnyardgrass (*Echinochloa crus-galli*), crabgrass (*Digitaria* spp.), foxtails (*Setaria* spp.), Johnsongrass (from seed) (*Sorghum halepense*).
- Broadleaf Weeds: Chickweed (*Stellaria media*), lambsquarters (*Chenopodium album*), pigweeds (*Amaranthus* spp.), purslane (*Portulaca oleracea*).

Tolerant Crops:^{[3][6]}

- Alfalfa
- Clover
- Lettuce
- Chicory
- Non-bearing fruit and nut trees
- Ornamentals
- Turf

Environmental Fate and Ecotoxicology

Environmental Fate

Benfluralin has a moderate persistence in the soil, with a reported half-life ranging from 22 to 79 days.[1] It is susceptible to volatilization and photodegradation if not incorporated into the soil.[1][7] Due to its high soil adsorption coefficient (Koc) and low water solubility, **Benfluralin** has a low potential to leach into groundwater.[6][7]

Environmental Parameter	Value	References
Soil Half-life (aerobic)	22 - 79 days	[1]
Soil Adsorption Coefficient (Koc)	9,840 - 11,660 mL/g	[7]
Bioconcentration Factor (BCF) in fish	1,580	[7]

Ecotoxicology

Benfluralin exhibits low toxicity to birds and bees.[1] However, it is very highly toxic to fish and other aquatic organisms.[1][12] Due to its potential for bioaccumulation in fish, care should be taken to prevent runoff into water bodies.[1][7]

Organism	Toxicity Value	References
Rat (oral LD50)	>10,000 mg/kg	[1]
Bobwhite Quail (oral LD50)	>2,000 mg/kg	[13]
Honeybee (contact LD50)	>11 µ g/bee	[12]
Rainbow Trout (96-hr LC50)	0.057 mg/L	[12]
Daphnia magna (48-hr EC50)	0.1 mg/L	[12]

Human Toxicology

Benfluralin has a low acute toxicity to mammals, as indicated by its high LD50 value in rats.[1] Chronic exposure to high doses has been shown to cause effects on the liver and kidneys in animal studies.[9] The U.S. EPA has classified **Benfluralin** as having "suggestive evidence of carcinogenicity, but not sufficient to assess human carcinogenic potential." The Acceptable Daily Intake (ADI) for **benfluralin** is 0.005 mg/kg body weight per day, and the Acute Oral Exposure Level (AOEL) is 0.011 mg/kg body weight per day.[14]

Toxicological Endpoint	Value	Species	References
Acute Oral LD50	>10,000 mg/kg	Rat	[1]
Acceptable Daily Intake (ADI)	0.005 mg/kg bw/day	-	[14]
Acute Oral Exposure Level (AOEL)	0.011 mg/kg bw/day	-	[14]
Carcinogenicity Classification	Suggestive evidence of carcinogenicity, but not sufficient to assess human carcinogenic potential	-	

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